

# Heptyl benzoate molecular formula and weight

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## Compound of Interest

Compound Name: *Heptyl benzoate*

Cat. No.: *B14017024*

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An In-depth Technical Guide to the Molecular Formula and Weight of **Heptyl Benzoate**

## Introduction

**Heptyl benzoate** (C<sub>14</sub>H<sub>20</sub>O<sub>2</sub>) is an organic compound, specifically the ester formed from the condensation of benzoic acid and heptanol. It is recognized for its applications in the fragrance and flavor industries, contributing a fruity and floral scent profile. For researchers and professionals in drug development and materials science, a precise understanding of its molecular characteristics is fundamental for its application in novel formulations and synthesis pathways. This guide provides a detailed overview of the molecular formula and weight of **heptyl benzoate**, the experimental protocols for their determination, and a common synthesis workflow.

## Physicochemical Properties of Heptyl Benzoate

The fundamental molecular and physical properties of **heptyl benzoate** are summarized below. These data are crucial for a range of applications, from quality control to computational modeling.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	220.31 g/mol <a href="#">[1]</a>
IUPAC Name	heptyl benzoate
CAS Registry Number	7155-12-6 <a href="#">[2]</a>
Synonyms	n-Heptyl benzoate, Benzoic acid, heptyl ester <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless clear liquid (estimated) <a href="#">[5]</a>
Specific Gravity	0.980 g/cm <sup>3</sup> at 25°C <a href="#">[5]</a>
Boiling Point	257.0 °C at 760 mmHg <a href="#">[5]</a>

## Experimental Determination of Molecular Formula and Weight

The determination of a compound's molecular formula is a two-step process involving the identification of the empirical formula followed by the determination of the molecular weight.[\[1\]](#)

- **Empirical Formula Determination:** The empirical formula, which represents the simplest whole-number ratio of atoms in the compound, is typically determined through elemental analysis.[\[6\]](#)[\[4\]](#) Techniques like combustion analysis are used to find the mass percentages of each element (carbon, hydrogen, oxygen).[\[7\]](#)[\[8\]](#) These percentages are then converted to molar ratios to establish the empirical formula.[\[2\]](#)[\[4\]](#)[\[9\]](#)
- **Molecular Weight Determination:** Mass spectrometry is the primary technique for accurately determining the molecular weight of an organic compound.[\[1\]](#)[\[10\]](#)[\[11\]](#) The molecular weight is used in conjunction with the empirical formula to deduce the molecular formula.[\[9\]](#)[\[11\]](#)

## Key Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The following is a generalized protocol for determining the molecular weight of a compound like **heptyl benzoate** using mass spectrometry.

Objective: To determine the precise molecular weight of the analyte.

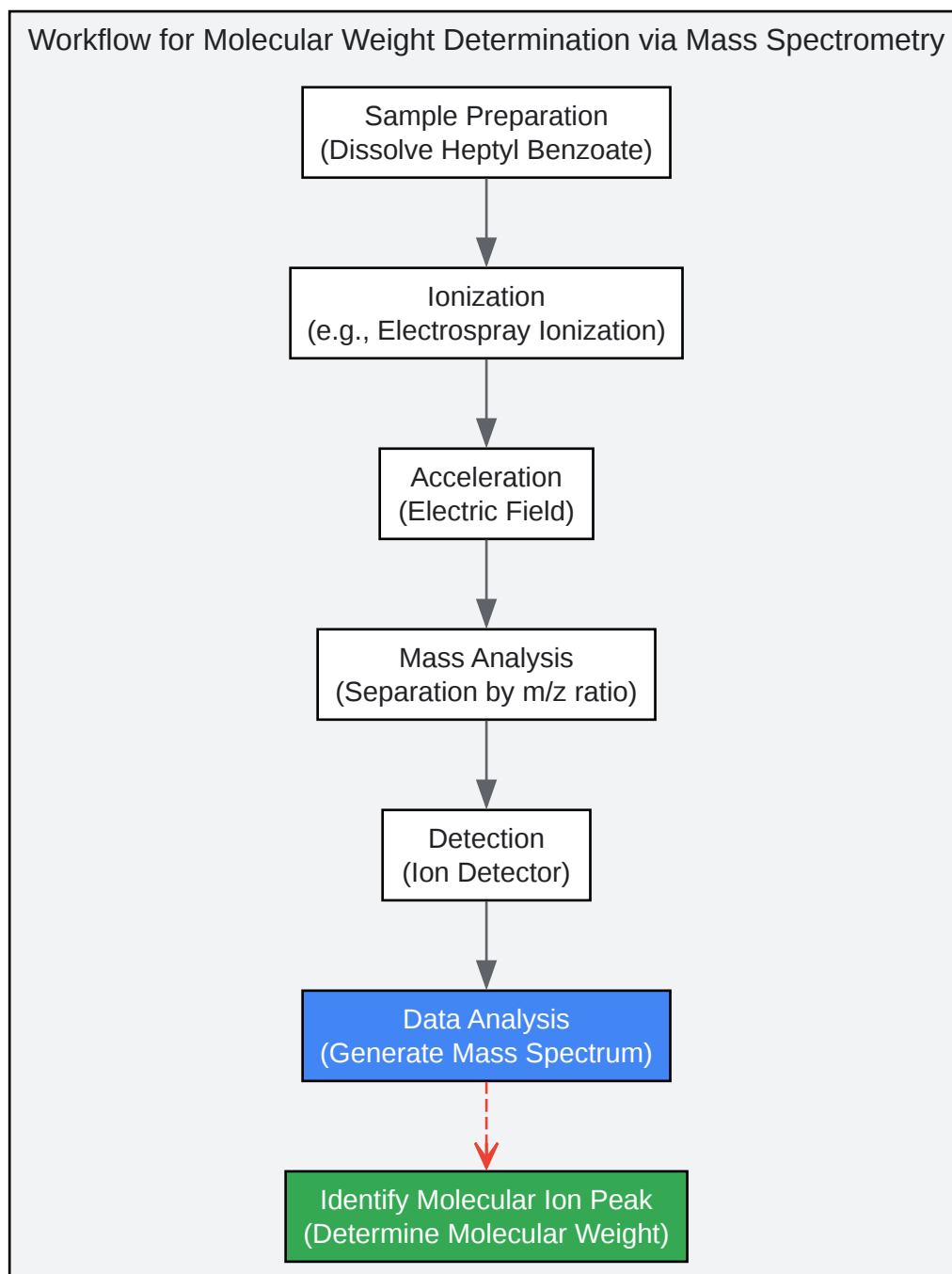
Materials:

- Analyte sample (**Heptyl Benzoate**)
- High-resolution mass spectrometer (e.g., ESI-MS or MALDI-TOF)[12]
- Appropriate solvent for sample dissolution
- Calibration standard

Methodology:

- Sample Preparation: A small, pure sample of the compound is dissolved in a suitable volatile solvent.
- Ionization: The sample is introduced into the mass spectrometer where it is ionized. Common techniques include Electrospray Ionization (ESI) or Electron Impact (EI).[13] During this process, the molecule is converted into a molecular ion (a radical cation) by losing an electron.[5]
- Acceleration: The newly formed ions are accelerated by an electric field into the mass analyzer.[13]
- Deflection/Separation: In the mass analyzer, ions are separated based on their mass-to-charge ratio ( $m/z$ ) by a magnetic or electric field.[13]
- Detection: The separated ions are detected, and a signal is generated for each ion. The intensity of the signal is proportional to the abundance of that ion.
- Data Analysis: The resulting mass spectrum plots ion abundance versus  $m/z$ . The peak with the highest  $m/z$  value, excluding minor isotopic peaks, typically represents the molecular ion. [5] This  $m/z$  value corresponds to the molecular weight of the compound. High-resolution

mass spectrometry can provide a highly accurate mass, which helps in confirming the molecular formula.<sup>[5][10]</sup>



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Caption: Experimental workflow for determining the molecular weight of **Heptyl Benzoate**.

# Synthesis of Heptyl Benzoate via Fischer Esterification

**Heptyl benzoate** can be synthesized through the Fischer esterification reaction, which involves reacting a carboxylic acid (benzoic acid) with an alcohol (1-heptanol) in the presence of a strong acid catalyst.<sup>[14]</sup>

## Key Experimental Protocol: Fischer Esterification

The following is a generalized protocol for the synthesis of **heptyl benzoate**.

Objective: To synthesize **heptyl benzoate** from benzoic acid and 1-heptanol.

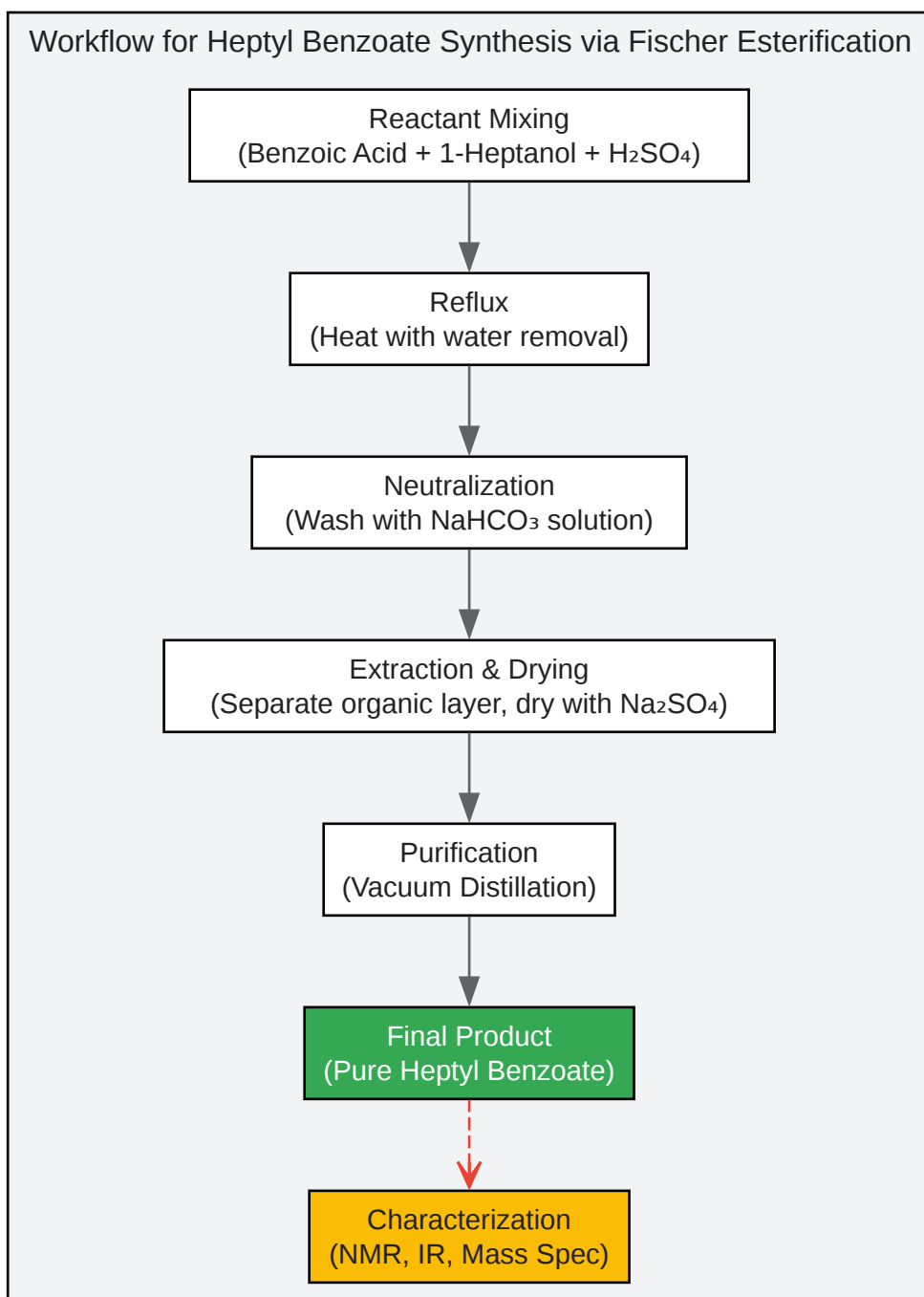
Materials:

- Benzoic acid
- 1-heptanol
- Strong acid catalyst (e.g., concentrated Sulfuric Acid)<sup>[14]</sup>
- Organic solvent (e.g., Toluene) for azeotropic removal of water
- Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Reflux and distillation apparatus

Methodology:

- Reaction Setup: Benzoic acid, an excess of 1-heptanol, and a catalytic amount of concentrated sulfuric acid are combined in a round-bottom flask.<sup>[3]</sup>
- Reflux: The mixture is heated to reflux. The reaction is an equilibrium, and to drive it towards the formation of the ester, the water produced as a byproduct is removed.<sup>[14][15]</sup> This can be achieved using a Dean-Stark apparatus.

- Work-up: After the reaction is complete (monitored by techniques like TLC), the mixture is cooled. The excess acid catalyst is neutralized by washing with a sodium bicarbonate solution.[\[3\]](#)
- Extraction and Drying: The organic layer containing the ester is separated, washed with brine, and dried over an anhydrous drying agent like sodium sulfate.[\[3\]](#)
- Purification: The solvent is removed under reduced pressure. The crude **heptyl benzoate** is then purified, typically by vacuum distillation, to obtain the final product.[\[16\]](#)
- Characterization: The identity and purity of the synthesized **heptyl benzoate** are confirmed using techniques such as NMR spectroscopy, IR spectroscopy, and mass spectrometry.



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Caption: Synthesis and purification workflow for **Heptyl Benzoate**.

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